

Hexamethyldisiloxane: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



An in-depth technical guide on **Hexamethyldisiloxane** (HMDSO), detailing its chemical properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and drug development professionals.

Hexamethyldisiloxane, commonly abbreviated as HMDSO, is an organosilicon compound with the formula $O[Si(CH_3)_3]_2.[1]$ It is a volatile, colorless liquid that serves as a key reagent and solvent in a multitude of scientific and industrial applications.[1][2] This guide provides a detailed overview of its properties, synthesis, and significant applications in research and development.

Core Properties of Hexamethyldisiloxane

Hexamethyldisiloxane is characterized by its low viscosity, low surface tension, and high volatility. Its chemical inertness, coupled with its ability to act as a source of the trimethylsilyl functional group, makes it a versatile compound in organic synthesis.[3][4]

Physicochemical Data

The fundamental physicochemical properties of **Hexamethyldisiloxane** are summarized in the table below for easy reference.



Property	Value
CAS Number	107-46-0
Molecular Weight	162.38 g/mol [2]
Molecular Formula	C6H18OSi2[5]
Appearance	Colorless liquid[1]
Density	0.764 g/mL at 20 °C
Boiling Point	100-101 °C[1]
Melting Point	-59 °C[3]
Refractive Index	n20/D 1.377
Vapor Pressure	43 hPa at 20 °C[1]

Identification and Nomenclature

For unambiguous identification in research and documentation, the following identifiers and synonyms are associated with **Hexamethyldisiloxane**.

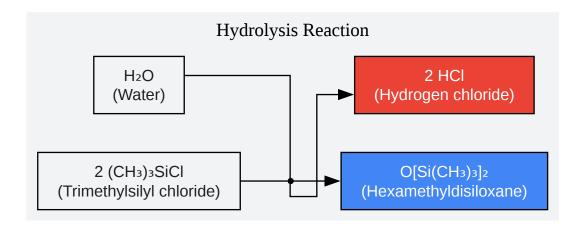
Identifier Type	Identifier
IUPAC Name	Hexamethyldisiloxane
Synonyms	HMDSO, MM, Bis(trimethylsilyl) ether, Bis(trimethylsilyl) oxide[1]
EC Number	203-492-7[5]
PubChem CID	24764[1]
Beilstein Reference	1736258[1]

Synthesis of Hexamethyldisiloxane

The primary industrial synthesis of **Hexamethyldisiloxane** involves the hydrolysis of trimethylsilyl chloride (TMSCI). This reaction is straightforward and yields hydrogen chloride as



a byproduct.[1][2]



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Synthesis of **Hexamethyldisiloxane** via hydrolysis of trimethylsilyl chloride.

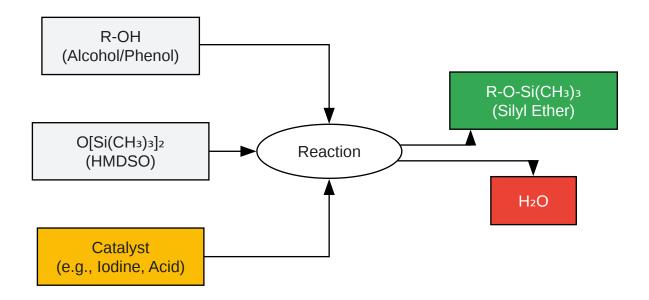
Applications in Research and Drug Development

Hexamethyldisiloxane's unique properties lend it to a wide range of applications, particularly in organic synthesis and the pharmaceutical industry.

Silylating Agent in Organic Synthesis

The most prominent application of HMDSO is as a source of the trimethylsilyl (TMS) group.[4] It is widely used for the protection of various functional groups, such as alcohols, phenols, and carboxylic acids, by converting them into their corresponding trimethylsilyl ethers and esters.[2] [4] This protection strategy is crucial in multi-step organic syntheses.





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- To cite this document: BenchChem. [Hexamethyldisiloxane: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120664#hexamethyldisiloxane-cas-number-and-molecular-weight]



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